

Evaluating the photocatalytic efficiency of strontium peroxide against other catalysts

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Compound of Interest

Compound Name: *Strontium peroxide*

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Strontium Peroxide Shines as a Potent Photocatalyst for Environmental Remediation

A comprehensive evaluation reveals **strontium peroxide**'s superior photocatalytic efficiency in the degradation of organic and pharmaceutical pollutants, outperforming several conventional catalysts. This guide presents a comparative analysis based on recent experimental findings, offering researchers and drug development professionals insights into its potential for wastewater treatment and environmental pollution control.

Recent research has highlighted **strontium peroxide** (SrO_2) as a highly effective, eco-friendly photocatalyst.^{[1][2]} A study published in the New Journal of Chemistry reports that SrO_2 , synthesized via a simple co-precipitation method, demonstrates remarkable photocatalytic activity under both UV and sunlight irradiation for the removal of emerging contaminants.^{[1][2]} This performance positions **strontium peroxide** as a promising alternative to more commonly studied photocatalysts.

Comparative Photocatalytic Performance

Experimental data reveals that **strontium peroxide** exhibits exceptional degradation efficiency against a variety of pollutants. Notably, under UV light, SrO_2 achieved 96% degradation of the pharmaceutical pollutant moxifloxacin within a mere 15 minutes, a rate that surpasses many other reported photocatalysts.^{[1][2]} Furthermore, when exposed to natural sunlight, SrO_2

demonstrated 99% degradation of methylene blue in 30 minutes and 91% degradation of rhodamine B in 105 minutes.[1][2]

The following tables summarize the comparative photocatalytic degradation of Rhodamine B (RhB) under UV and sunlight conditions, showcasing the efficiency of **strontium peroxide** against other catalysts.

Table 1: Comparative Degradation of Rhodamine B under UV Irradiation

Photocatalyst	Catalyst Amount (g/L)	RhB Concentration (ppm)	Degradation (%) (Time in min)	Rate Constant (k, x 10 ⁻² min ⁻¹)
SrO ₂	0.6	10	97% (15)	24.8
0.1% Ba/ZnO	0.35	4	98% (60)	3.6
5% Se/ZnO	0.4	10	98% (150)	-
Ag/ZnO/AgO/TiO ₂	0.3	10	99% (100)	2.3
g-C ₃ N ₄ nanosheet	0.8	10	100% (70)	-
h-BN/g-C ₃ N ₄	0.5	20	92% (180)	7.3
LDH@Bi ₂ WO ₆	2	10	98% (90)	-
Au/ZnO	0.05	10	95% (180)	2.4
NiO/BiOI	0.08	5	96% (90)	5.7
2D/2D BiMoO ₆ /g-C ₃ N ₄	0.1	5	98% (40)	8.0
TiO ₂ /W ₁₈ O ₄₉	0.6	10	82% (60)	2.6

Source: Adapted from Harikaran et al., New Journal of Chemistry, 2023.[3]

Table 2: Comparative Degradation of Rhodamine B under Sunlight Irradiation

Photocatalyst	Catalyst Amount (g/L)	RhB Concentration (ppm)	Degradation (%) (Time in min)	Rate Constant (k, x 10 ⁻² min ⁻¹)
SrO ₂	0.6	10	96% (105)	2.3
g-C ₃ N ₄ /Ag@CoWO ₄	0.1	10	97% (120)	3
Fe ₃ O ₄ /Bi ₂ O ₃ (OH)(NO ₃)	1	10	98% (120)	-
g-C ₃ N ₄ /ZrO ₂	1	10	94% (90)	2.9
TiO ₂ /Bi ₂ O ₃ -gC ₃ N ₄	1	5	99% (120)	4.0
α-Bi ₂ O ₃	0.75	10	79% (180)	1.3

Source: Adapted from Harikaran et al., New Journal of Chemistry, 2023.[3]

Experimental Protocols

The synthesis and photocatalytic evaluation of **strontium peroxide** were conducted as follows:

Synthesis of Strontium Peroxide

Pristine **strontium peroxide** was synthesized using a simple co-precipitation method.[1] While the specific precursors are detailed in the source study, the general process involves the controlled precipitation of SrO₂ from an aqueous solution, followed by washing and drying to obtain the final photocatalyst powder.

Photocatalytic Degradation Experiments

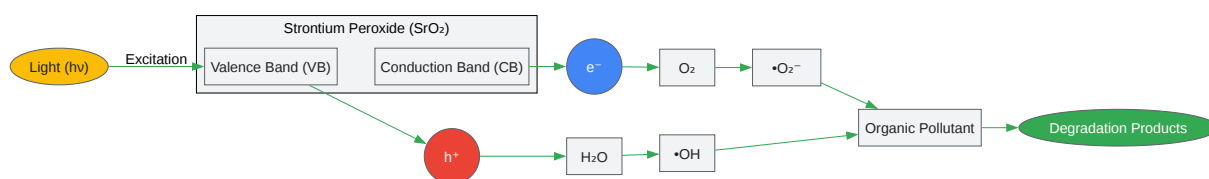
The photocatalytic activity of the synthesized SrO_2 was evaluated by monitoring the degradation of various organic and pharmaceutical pollutants.[1] A typical experimental setup involves:

- **Catalyst Suspension:** A specific amount of the SrO_2 photocatalyst is dispersed in an aqueous solution of the target pollutant.
- **Adsorption-Desorption Equilibrium:** The suspension is stirred in the dark to allow for adsorption-desorption equilibrium to be reached between the catalyst surface and the pollutant molecules.
- **Irradiation:** The suspension is then exposed to a light source, either a UV lamp or natural sunlight, to initiate the photocatalytic reaction.
- **Sample Analysis:** Aliquots of the suspension are collected at regular intervals, and the concentration of the pollutant is measured using UV-Vis spectroscopy.

The degradation efficiency is calculated based on the change in the pollutant's concentration over time. The stability and reusability of the SrO_2 photocatalyst were also assessed over multiple cycles, demonstrating its robustness.[1]

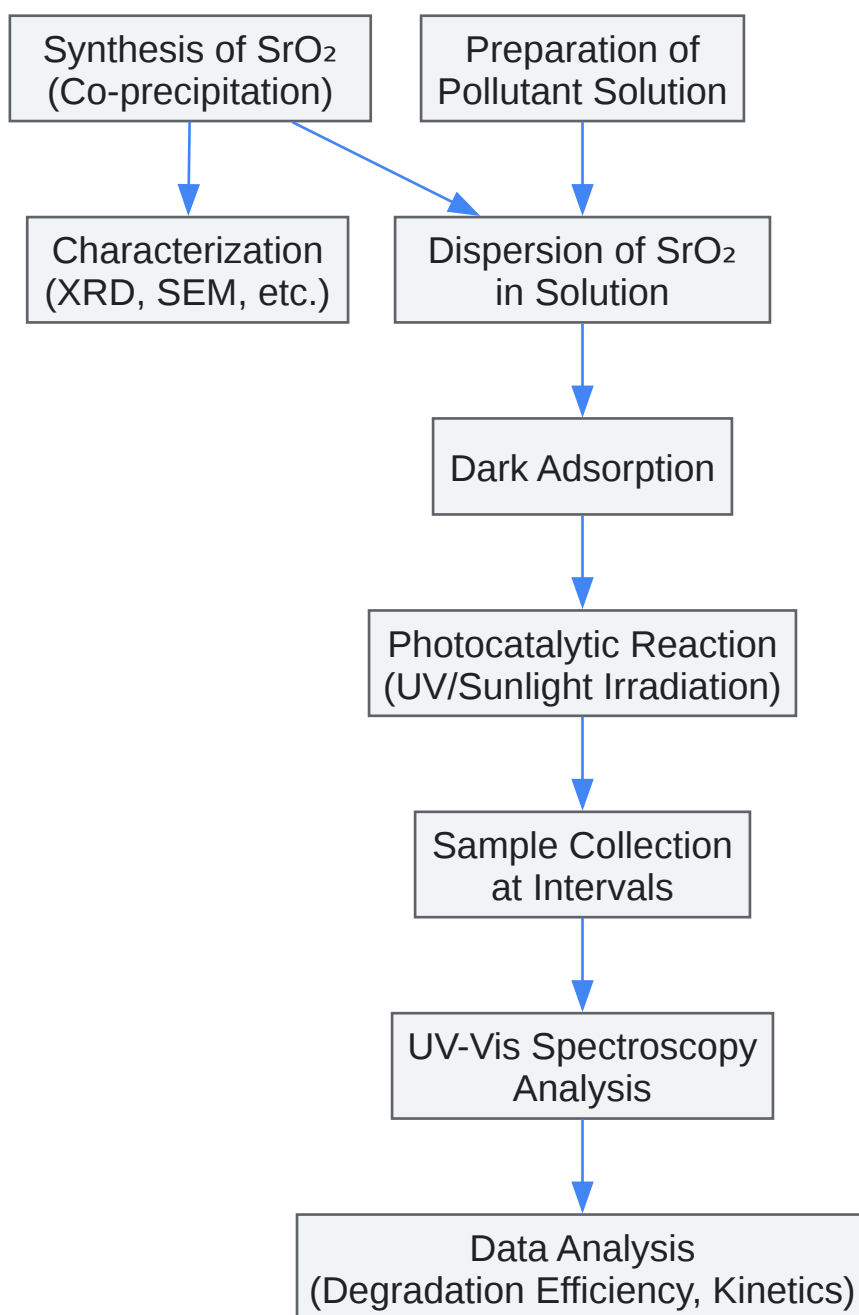
Visualizing the Process

To better understand the underlying mechanisms and experimental procedures, the following diagrams are provided.



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Caption: Photocatalytic mechanism of **strontium peroxide**.



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Caption: Experimental workflow for evaluating photocatalytic efficiency.

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